

Introduction: A Core Building Block in Modern Organosilicon Chemistry

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Compound of Interest

Compound Name: *Tris(trimethylsiloxy)chlorosilane*

Cat. No.: *B100775*

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Tris(trimethylsiloxy)chlorosilane, identified by its CAS number 17905-99-6, is a highly reactive organosilicon compound that serves as a pivotal intermediate in the synthesis of complex silicone architectures.^[1] Its structure, featuring a central silicon atom bonded to a reactive chlorine atom and three bulky trimethylsiloxy groups, $[(\text{CH}_3)_3\text{SiO}]_3\text{SiCl}$, imparts a unique combination of reactivity and structural potential. This guide provides an in-depth exploration of its physical and chemical properties, reactivity, and safe handling protocols, offering field-proven insights for its application in research and development.

The presence of the Si-Cl bond makes it a potent electrophile, susceptible to nucleophilic attack, which is the cornerstone of its synthetic utility.^{[2][3]} Simultaneously, the three trimethylsiloxy arms allow for the construction of well-defined, highly branched siloxane and carbosiloxane polymers.^{[1][4]} Understanding the fundamental properties of this molecule is crucial for harnessing its potential in creating novel materials, from industrial oils and resins to advanced polymers for specialized applications.^{[1][5]}

PART 1: Core Physicochemical Properties

The physical characteristics of **Tris(trimethylsiloxy)chlorosilane** dictate its handling, storage, and reaction conditions. The data presented below has been consolidated from various chemical suppliers and databases to provide a comprehensive overview.

Property	Value	Source(s)
CAS Number	17905-99-6	[6][7]
Molecular Formula	C ₉ H ₂₇ ClO ₃ Si ₄	[6][8]
Molecular Weight	331.10 g/mol	[6][8]
Appearance	Clear to straw-colored liquid with an acrid odor	[6]
Boiling Point	78 °C at 5 mmHg	[6][7]
Melting Point	< 0 °C	[7][9]
Density	0.92 g/cm ³	[6]
Flash Point	74 °C (165 °F)	[6][7]
Solubility	Insoluble in water (reacts)	[6]
Refractive Index	1.3941	[10]

PART 2: Chemical Reactivity and Mechanistic Insights

The utility of **Tris(trimethylsiloxy)chlorosilane** is fundamentally rooted in the reactivity of the silicon-chlorine (Si-Cl) bond. This bond is highly polarized, leaving the silicon atom electron-deficient and thus an excellent target for nucleophiles.

Hydrolysis: The Defining Reaction

The most characteristic reaction of **Tris(trimethylsiloxy)chlorosilane** is its rapid and exothermic hydrolysis upon contact with water or atmospheric moisture. This reaction is responsible for the compound's acrid odor, which is that of the hydrogen chloride (HCl) gas produced.[6]

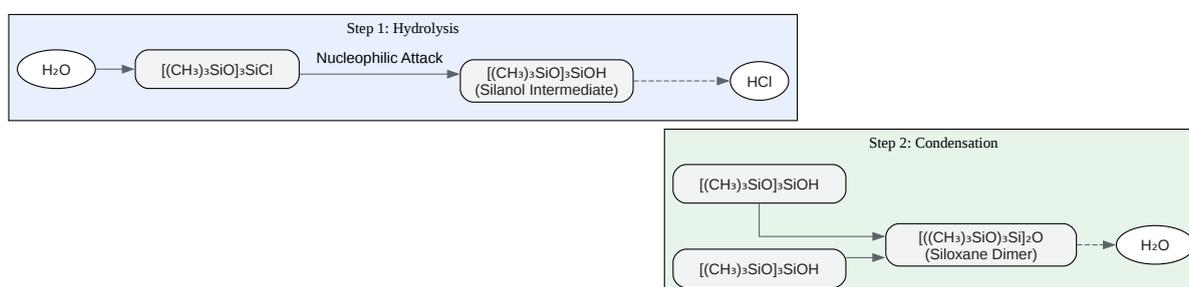
Mechanism: The hydrolysis proceeds via a nucleophilic substitution mechanism. A water molecule attacks the electrophilic central silicon atom, leading to the displacement of the chloride ion. This forms a silanol intermediate, [(CH₃)₃SiO]₃SiOH, and HCl.[11][12] These silanol intermediates are often unstable and readily undergo condensation reactions with each

other or with unreacted chlorosilane to form stable siloxane (Si-O-Si) bridges, releasing water or more HCl in the process.[11]

The overall process can be summarized as:

- Hydrolysis: $[(\text{CH}_3)_3\text{SiO}]_3\text{SiCl} + \text{H}_2\text{O} \rightarrow [(\text{CH}_3)_3\text{SiO}]_3\text{SiOH} + \text{HCl}$
- Condensation: $2 [(\text{CH}_3)_3\text{SiO}]_3\text{SiOH} \rightarrow [(\text{CH}_3)_3\text{SiO}]_3\text{Si}_2\text{O} + \text{H}_2\text{O}$

This reactivity necessitates that all handling and reactions involving this compound be performed under strictly anhydrous conditions, typically under an inert atmosphere (e.g., nitrogen or argon).



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Caption: Hydrolysis of **Tris(trimethylsiloxy)chlorosilane** and subsequent condensation.

Nucleophilic Substitution and Polymer Synthesis

Beyond hydrolysis, the Si-Cl bond can be targeted by a wide range of nucleophiles, making **Tris(trimethylsiloxy)chlorosilane** a versatile precursor for highly branched organosilicon

compounds.[1] The reaction with alcohols (alkoxylation), amines (amination), or organometallic reagents (alkylation/arylation) allows for the attachment of various functional groups to the central silicon atom.

This reactivity is particularly valuable in polymer chemistry. By reacting it with diols or other multifunctional monomers, it can act as a cross-linking agent or as a core molecule for the synthesis of dendrimers and hyperbranched polymers.[4][13] The rationale for using this specific molecule is to introduce a precise, three-dimensional branching point, which can significantly alter the physical properties (e.g., viscosity, solubility, thermal stability) of the resulting polymer.

PART 3: Application in Synthesis: A Representative Protocol

The following protocol outlines a general procedure for the synthesis of a branched alkoxy silane using **Tris(trimethylsiloxy)chlorosilane**. This protocol is based on established methods for nucleophilic substitution on chlorosilanes and is designed to be a self-validating system.

Objective: To synthesize Tris(trimethylsiloxy)ethoxysilane by reacting **Tris(trimethylsiloxy)chlorosilane** with ethanol.

Causality of Experimental Choices:

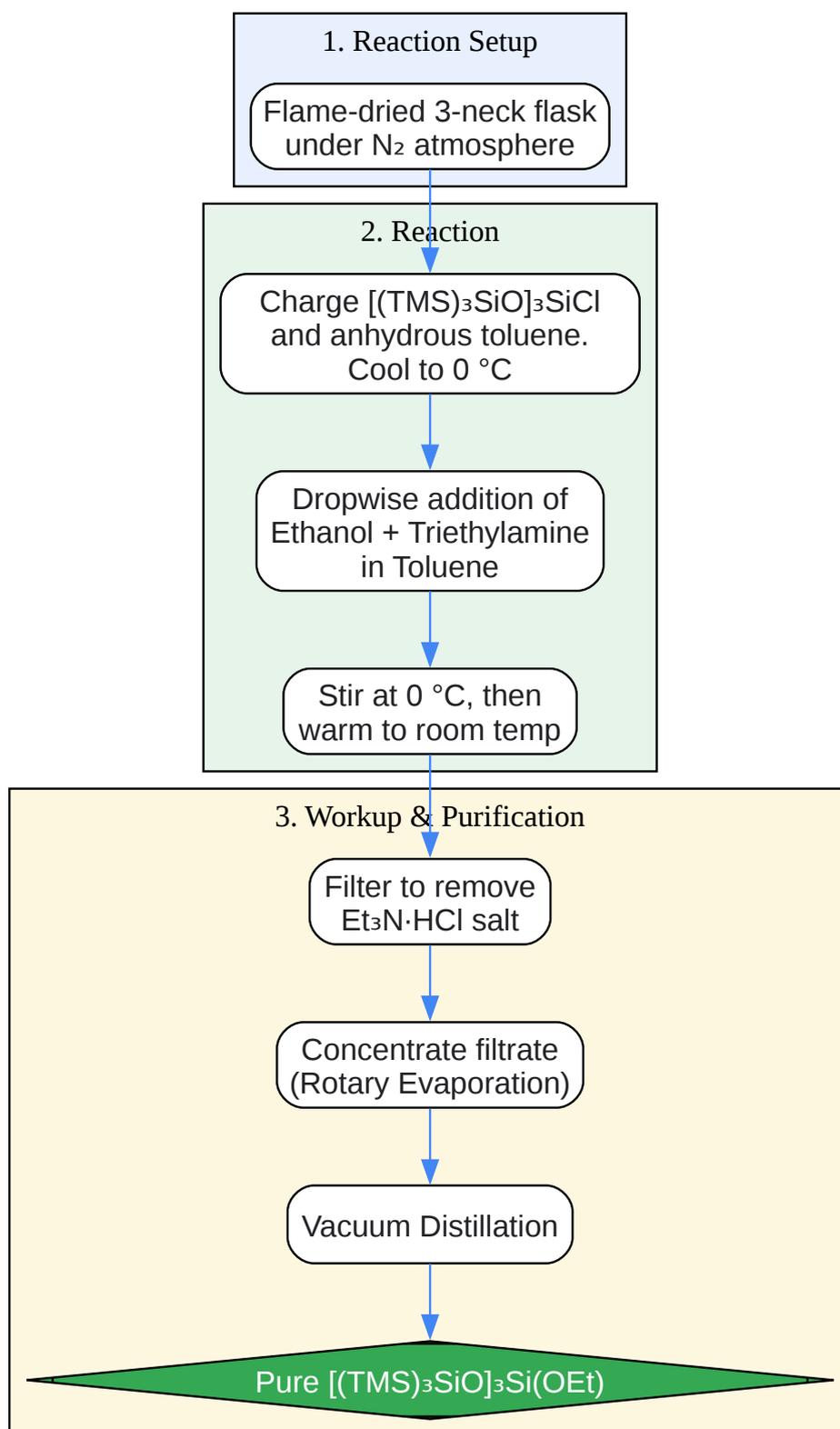
- Inert Atmosphere (Nitrogen/Argon): Essential to prevent the competing and rapid hydrolysis of the starting material by atmospheric moisture.[6]
- Anhydrous Solvents/Reagents: Prevents side reactions and ensures the desired nucleophile (ethanol) is the primary reactant.
- Tertiary Amine Base (e.g., Triethylamine): Acts as an acid scavenger to neutralize the HCl produced during the reaction.[11] This prevents potential acid-catalyzed side reactions and drives the equilibrium towards the product.
- Controlled Temperature (0 °C to room temp): The reaction is exothermic. Initial cooling allows for controlled addition and prevents runaway reactions. Allowing the reaction to warm

to room temperature ensures it proceeds to completion.

- Filtration and Distillation: The filtration removes the triethylamine hydrochloride salt byproduct. Subsequent distillation under reduced pressure purifies the final product from the solvent and any unreacted starting materials.

Step-by-Step Methodology

- System Preparation: Assemble a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a condenser, and a nitrogen inlet. Maintain a positive pressure of dry nitrogen throughout the experiment.
- Reagent Charging: Charge the flask with anhydrous toluene (100 mL) and **Tris(trimethylsiloxy)chlorosilane** (33.1 g, 0.1 mol). Cool the flask to 0 °C using an ice bath.
- Nucleophile Preparation: In the dropping funnel, prepare a solution of anhydrous ethanol (5.1 g, 0.11 mol, 1.1 equivalents) and anhydrous triethylamine (12.1 g, 0.12 mol, 1.2 equivalents) in anhydrous toluene (50 mL).
- Reaction: Add the ethanol/triethylamine solution dropwise to the stirred chlorosilane solution over 30-60 minutes, maintaining the temperature at 0 °C. A white precipitate (triethylamine hydrochloride) will form.
- Completion: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for an additional 2-4 hours to ensure the reaction is complete.
- Workup: Filter the reaction mixture under nitrogen to remove the triethylamine hydrochloride salt. Wash the salt with a small amount of anhydrous toluene.
- Purification: Concentrate the combined filtrate under reduced pressure to remove the solvent. The crude product can then be purified by vacuum distillation to yield the final Tris(trimethylsiloxy)ethoxysilane.



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Caption: Workflow for the synthesis of a branched alkoxy silane.

PART 4: Safety, Handling, and Storage

Tris(trimethylsiloxy)chlorosilane is a reactive and corrosive chemical that requires careful handling.

Key Hazards:

- Corrosive: Causes severe skin burns and eye damage upon contact.[6][7] The product of hydrolysis, HCl, is also highly corrosive.
- Moisture Sensitive: Reacts with water and moisture to produce toxic and corrosive hydrogen chloride gas.[6]
- Irritant: Inhalation of vapors can irritate the respiratory tract.[6]

Hazard Type	Description	Precaution	Source(s)
Eye Contact	Causes immediate or delayed severe irritation and burns.	Wear chemical worker's goggles and a face shield. Do not wear contact lenses.	[6]
Skin Contact	May produce irritation, burns, or contact dermatitis.	Wear rubber, neoprene, or nitrile gloves. Use flame-retardant antistatic clothing.	[6]
Inhalation	Vapors irritate the respiratory tract; overexposure may cause coughing/nausea.	Work in a well-ventilated area or chemical fume hood. Use an appropriate respirator if needed.	[6]
Ingestion	Harmful if swallowed.	Do not ingest. Seek immediate medical attention if swallowing occurs.	[6]

Handling and Storage Protocol:

- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[6]
- Handling: All transfers and handling should be conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture. Use only non-sparking tools.
- Spill Response: In case of a spill, cover with a dry, inert absorbent material (e.g., sand, vermiculite). Transfer to a suitable container for disposal. Do not use water.[6]
- Disposal: Recommended disposal involves careful, controlled hydrolysis by mixing with water in a chemical fume hood. The resulting aqueous layer contains hydrochloric acid and must be neutralized with a suitable base before disposal in accordance with local regulations.[6]

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